

is Docetaxel Impurity 4 a process-related impurity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Docetaxel Impurity 4

CAS No.: 153744-63-9

Cat. No.: S1790386

[Get Quote](#)

Identity and Role of Docetaxel Impurity 4

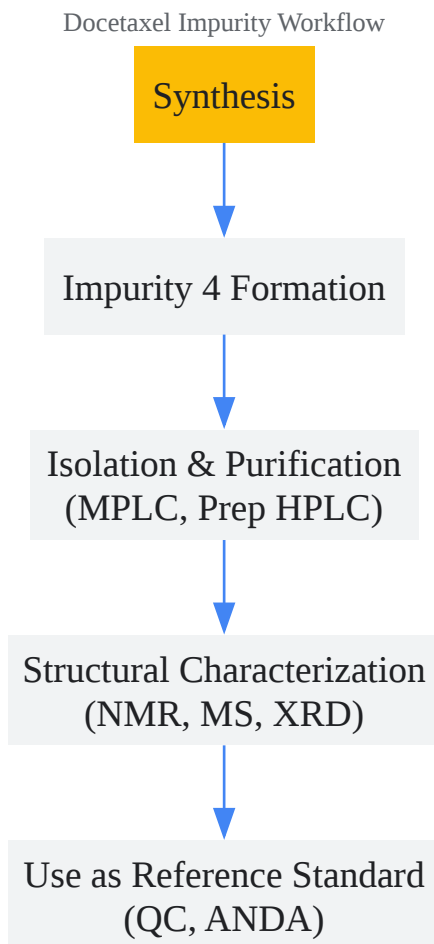
The table below summarizes the key technical details of **Docetaxel Impurity 4**:

Attribute	Description
Chemical Name	(4S,5S)-3-(tert-butoxycarbonyl)-2,2-dimethyl-4-phenyloxazolidine-5-carboxylic acid [1]
CAS Number	153744-63-9 [1]
Molecular Formula	C ₁₇ H ₂₃ NO ₅ [1]
Molecular Weight	321.4 g/mol [1]
Role & Classification	Process-related impurity ; used as a reference standard for analytical method development and validation [1].

This impurity is a chemical building block used in the synthetic process of Docetaxel. Its structure is a component of the side chain used to create the final Docetaxel molecule [1] [2].

Formation and Analytical Control

The following diagram illustrates how this impurity fits into the Docetaxel manufacturing and control workflow:



[Click to download full resolution via product page](#)

Impurity 4 can be carried over into the final Active Pharmaceutical Ingredient (API) if not adequately removed during purification [3]. As shown in the workflow, it is isolated and characterized to serve as a **reference standard** for quality control, ensuring the main drug substance is free from this impurity at unsafe levels [1].

Regulatory and Safety Significance

For regulatory filings like an Abbreviated New Drug Application (ANDA), identification and control of process impurities like **Docetaxel Impurity 4** are mandatory [1]. Regulatory guidelines require comprehensive impurity profiles, and using a characterized reference standard is essential for accurate testing and validation [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. | 153744-63-9 | SynZeal Docetaxel Impurity 4 [synzeal.com]
2. Isolation and characterization of impurities in docetaxel [pubmed.ncbi.nlm.nih.gov]
3. , API and Regulatory aspects – All About Drugs Impurities [allfordrugs.com]

To cite this document: Smolecule. [is Docetaxel Impurity 4 a process-related impurity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1790386#is-docetaxel-impurity-4-a-process-related-impurity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com